

Health and Safety Data for 2-Hydroxyethyl Acetate: A Technical Guide

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Compound of Interest

Compound Name: 2-Hydroxyethyl acetate

Cat. No.: B165343

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This technical guide provides a comprehensive overview of the health and safety data for **2-hydroxyethyl acetate** (CAS No. 542-59-6). It is intended for researchers, scientists, and professionals in drug development who handle this chemical. This document consolidates key safety information, experimental data, and handling procedures to ensure safe laboratory practices.

Chemical and Physical Properties

2-Hydroxyethyl acetate, also known as ethylene glycol monoacetate, is a colorless liquid with a faint, pleasant odor.^{[1][2]} It is soluble in water, alcohol, ether, benzene, and toluene.^[2] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Hydroxyethyl Acetate**

Property	Value	Reference(s)
Molecular Formula	C4H8O3	[1][3]
Molecular Weight	104.10 g/mol	[4]
Appearance	Colorless liquid	[1][2]
Odor	Almost odorless	[1][2]
Boiling Point	184.0 - 188.0 °C (358 to 360 °F) at 760 mmHg	[1][4]
Flash Point	88 °C (190.4 °F)	[1]
Density	1.1080 g/cm ³	[1]
Vapor Density	3.59 (Air = 1)	[1][4]
Solubility	Miscible in water	[1]
Refractive Index	n _{20/D} 1.42	[2][3]

Hazard Identification and GHS Classification

2-Hydroxyethyl acetate is classified as a hazardous chemical. The primary hazard is serious eye damage.[4][5][6] It may also cause skin, respiratory, and digestive tract irritation.[1]

GHS Classification:

- Pictogram: Corrosive[4]
- Signal Word: Danger[4][7]
- Hazard Statements:
 - H318: Causes serious eye damage.[4][5][6]
- Precautionary Statements:
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[6][7]

- P305+P354+P338: IF IN EYES: Immediately rinse with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
- P317: Get medical help.[7]

Toxicological Data

The toxicological profile of **2-hydroxyethyl acetate** has been evaluated in animal studies. The primary route of acute toxicity is oral ingestion, with a relatively high LD50 value in rats. It is severely irritating to the eyes, as demonstrated by the Draize test in rabbits.

Table 2: Acute Toxicity Data for **2-Hydroxyethyl Acetate**

Test	Species	Route	Value	Reference(s)
LD50	Rat	Oral	8250 mg/kg	[1]
LD50	Mouse	Intraperitoneal	1310 mg/kg	[3]
Draize Test	Rabbit	Eye	100 mg	[1]

Experimental Protocols

While specific, detailed experimental protocols for the toxicological studies of **2-hydroxyethyl acetate** are not readily available in the public domain, the following are generalized methodologies based on standard OECD guidelines for the tests cited.

Oral LD50 Test (Based on OECD Guideline 401):

- Animal Selection: Healthy, young adult rats of a single strain are used.
- Dosage: A graduated series of doses of **2-hydroxyethyl acetate** is administered by gavage to groups of animals.
- Observation: Animals are observed for mortality and clinical signs of toxicity for at least 14 days.

- **Data Analysis:** The LD50 value is calculated as the dose that is lethal to 50% of the test animals.

Draize Eye Irritation Test (Based on OECD Guideline 405):

- **Animal Selection:** Healthy, adult albino rabbits are used.
- **Application:** A 0.1 mL volume of **2-hydroxyethyl acetate** is instilled into the conjunctival sac of one eye of each rabbit. The other eye serves as a control.
- **Observation:** The eyes are examined for signs of irritation (redness, swelling, discharge, corneal opacity) at specific intervals (e.g., 1, 24, 48, and 72 hours) after instillation.
- **Scoring:** The severity of the observed effects is scored according to a standardized system.

Handling, Storage, and Emergency Procedures

Proper handling and storage are crucial to minimize the risks associated with **2-hydroxyethyl acetate**. Emergency procedures should be clearly defined and understood by all personnel.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following are general recommendations:

- **Eye Protection:** Wear chemical safety goggles or a face shield.[\[1\]](#)[\[7\]](#)
- **Skin Protection:** Wear appropriate protective gloves and a lab coat or apron.[\[1\]](#)[\[7\]](#)
- **Respiratory Protection:** Use in a well-ventilated area. If ventilation is inadequate, a NIOSH-approved respirator should be used.[\[1\]](#)

Storage

Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[1\]](#)

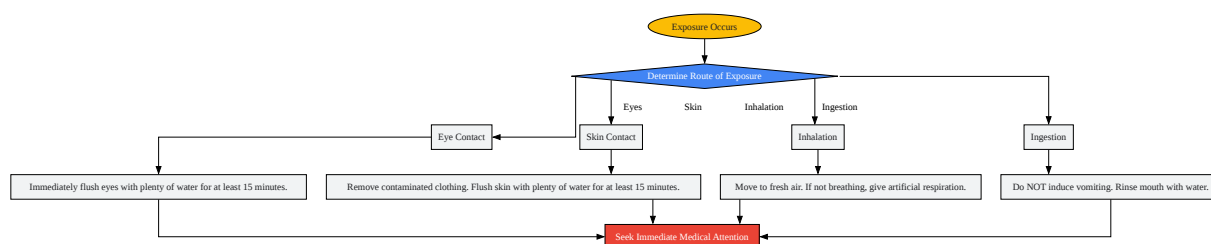
Spill and Exposure Response

The following diagrams illustrate the logical workflows for handling a chemical spill and for first aid following exposure.



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Caption: Workflow for handling a spill of **2-hydroxyethyl acetate**.



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Caption: First aid procedures following exposure to **2-hydroxyethyl acetate**.

Stability and Reactivity

2-Hydroxyethyl acetate is stable under normal temperatures and pressures.[1] It is incompatible with strong oxidizing agents.[1] Hazardous decomposition products may include carbon monoxide and carbon dioxide upon combustion.[1]

Ecological Information

There is limited information available on the ecological effects of **2-hydroxyethyl acetate**. [7][8] It is important to prevent its release into the environment.

Disposal Considerations

Dispose of **2-hydroxyethyl acetate** and its containers in accordance with local, regional, and national regulations.[1][7] Do not allow it to enter drains or waterways.[7]

This guide is intended to provide essential health and safety information. It is not a substitute for a comprehensive risk assessment and the user's own judgment. Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.

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